

Comprehensive Structural Analysis: 5-Amino-2-Pentyloxybenzoic Acid

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Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*

CAS No.: *13737-91-2*

Cat. No.: *B1666661*

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Chemical Identity & Significance

5-Amino-2-pentyloxybenzoic acid is a di-substituted benzoic acid derivative characterized by an amino group at the meta position relative to the carboxylic acid and a pentyloxy ether chain at the ortho position. This specific substitution pattern (1-COOH, 2-OR, 5-NH

) is critical in medicinal chemistry, serving as a scaffold for benzamide-based drugs (e.g., Mosapride or Itopride analogs) where the 5-amino group acts as a nucleophile for amide coupling, and the 2-alkoxy chain modulates lipophilicity and receptor binding pocket fit.

Key Physicochemical Data

Property	Value	Notes
IUPAC Name	5-Amino-2-(pentyloxy)benzoic acid	
CAS Registry Number	790657-32-8	Validated identifier for this specific isomer.
Molecular Formula	C	
	H	
	NO	
Molecular Weight	223.27 g/mol	Monoisotopic Mass: 223.1208
LogP (Predicted)	~2.8 - 3.2	Lipophilic tail increases retention compared to methoxy analogs.
pKa (Acid)	~3.5 - 4.0	Carboxylic acid proton.
pKa (Base)	~2.5 - 3.0	Aniline nitrogen (protonated form).
Appearance	Off-white to pale beige powder	Oxidation of amino group can darken color over time.

Structural Elucidation Strategy

To rigorously validate the structure of 5-amino-2-pentyloxybenzoic acid, researchers must confirm three distinct features: the length of the alkyl chain, the oxidation state of the nitrogen, and the regiochemistry of the substitution.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is the definitive tool for confirming the 1,2,5-substitution pattern.

1. Aromatic Region (Regiochemistry)

The aromatic ring possesses three non-equivalent protons. The coupling constants () are the primary diagnostic for the 2,5-substitution pattern.

- H6 (ortho to COOH, meta to NH

): Appears as a doublet (d) at

ppm (

Hz). This proton is deshielded by the adjacent carbonyl.

- H4 (ortho to NH

, para to COOH): Appears as a doublet of doublets (dd) at

ppm (

Hz,

Hz).

- H3 (ortho to O-Pentyl): Appears as a doublet (d) at

ppm (

Hz). Shielded by the electron-donating alkoxy group.

2. Aliphatic Region (The Pentyl Chain)

The pentyloxy group will display a characteristic 5-carbon pattern:

- -OCH

-: Triplet at

ppm.

- -CH

- (C2, C3, C4): Multiplets between

ppm.

- -CH

: Triplet at

ppm.

B. Mass Spectrometry (MS) Fragmentation

Using Electrospray Ionization (ESI) in positive mode (

):

- Parent Ion:

224.1.

- Primary Fragment: Loss of the pentyl group (

) or loss of the pentyloxy group (

) is common.

- Diagnostic: A fragment at

154 (corresponding to the 5-amino-2-hydroxybenzoic acid core) confirms the ether linkage is the labile point under high collision energy.

C. Infrared Spectroscopy (IR)

- Amine (

): Doublet absorption around 3300–3400 cm

(N-H stretching).

- Carboxylic Acid (

): Broad O-H stretch (2500–3000 cm

) and strong C=O stretch (~1680 cm

).

- Ether (

): Strong band around 1240 cm

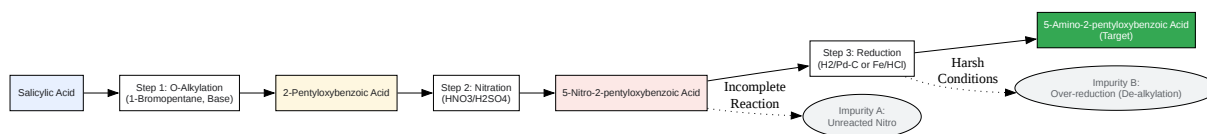
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Synthetic Pathway & Impurity Profiling

Understanding the synthesis is crucial for anticipating impurities during analysis. The standard industrial route involves the nitration of 2-pentyloxybenzoic acid followed by reduction.

Workflow Diagram

The following diagram illustrates the synthesis logic and the critical control points for analysis.



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Figure 1: Synthetic pathway highlighting the origin of potential impurities (Nitro-precursor and de-alkylated byproducts).

Critical Impurities to Monitor

- 5-Nitro-2-pentyloxybenzoic acid: The immediate precursor. Its presence indicates incomplete reduction. It is easily detected by UV (strong absorbance due to the nitro group) and a shift in retention time.
- 5-Aminosalicylic acid (Mesalazine): Resulting from ether cleavage (de-alkylation) during harsh reduction conditions.

- Dimerized Azo-compounds: Formed if the reduction intermediate (nitroso/hydroxylamine) couples.

Analytical Methodology: HPLC Protocol

For quality control, a Reverse-Phase HPLC method is recommended to separate the hydrophilic acid core from the lipophilic pentyl tail.

Recommended Conditions

- Column: C18 (Octadecylsilane),
mm, 5 μ m particle size.
- Mobile Phase A: 0.1% Phosphoric acid in Water (Buffer).
- Mobile Phase B: Acetonitrile (Organic modifier).
- Gradient:
 - 0–5 min: 10% B (Isocratic hold to elute polar impurities like Mesalazine).
 - 5–20 min: 10%
80% B (Linear gradient to elute the target).
 - 20–25 min: 80% B (Wash).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic ring) and 300 nm (conjugated amine).
- Retention Logic: The target molecule, with its pentyl chain, will elute significantly later than 5-aminosalicylic acid but earlier than the nitro-precursor (due to the polarity of the amine vs nitro group).

References

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Sources

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